



S-acetyl-PEG4-Thiol: An In-depth Technical Guide for Bioconjugation

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Compound of Interest		
Compound Name:	S-acetyl-PEG4-Thiol	
Cat. No.:	B11934035	Get Quote

This technical guide provides a comprehensive overview of **S-acetyl-PEG4-Thiol**, a heterobifunctional crosslinker widely utilized by researchers, scientists, and drug development professionals. We will explore its structure, physicochemical properties, and key applications, complete with detailed experimental protocols and visual diagrams to facilitate its practical use in bioconjugation, drug delivery, and surface modification.

Core Structure and Chemical Properties

S-acetyl-PEG4-Thiol is a versatile reagent characterized by a thiol group at one end of a tetraethylene glycol (PEG4) chain, which is chemically protected by an acetyl group. This S-acetyl group ensures the stability of the thiol, preventing premature oxidation to disulfides or other undesired side reactions. The hydrophilic PEG4 linker enhances the aqueous solubility of molecules to which it is conjugated, potentially reducing aggregation and immunogenicity.[1][2]

The terminal group on the other end of the PEG4 chain can be varied to suit different applications. Common variants include a hydroxyl group (S-acetyl-PEG4-OH), an NHS ester for reaction with amines, or a propargyl group for click chemistry.[4][5] This guide will focus on the core functionality of the S-acetylated thiol.

The key feature of this molecule is the ability to selectively deprotect the thiol group under mild basic conditions, typically using hydroxylamine. This unmasks the reactive sulfhydryl group, making it available for specific covalent bonding to other molecules, most commonly through thiol-maleimide coupling.



Physicochemical Data

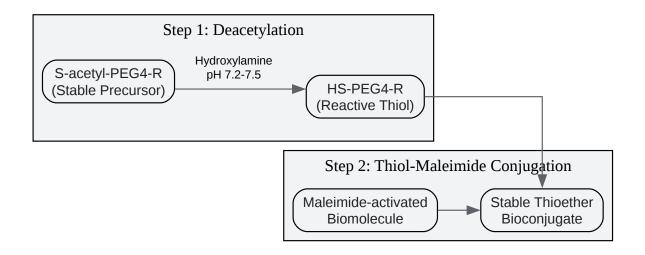
The following table summarizes the key quantitative properties of representative **S-acetyl-PEG4-Thiol** derivatives.

Property	S-acetyl-PEG4- OH	S-acetyl-PEG4- NHS Ester	S-acetyl-PEG4- propargyl	S-acetyl-PEG4- Thiol
Molecular Formula	C10H20O5S	C14H23NO7S	C13H22O5S	C12H24O5S2
Molecular Weight	252.3 g/mol	421.46 g/mol	290.4 g/mol	312.45 g/mol
CAS Number	223611-42-5	Not explicitly available	1422540-88-2	Not explicitly available
Appearance	Viscous liquid/oil	Viscous liquid	Not specified	Not specified
Solubility	DMSO, DMF, Methylene Chloride, Acetonitrile	DMSO, DMF	DMSO, DCM, DMF	10 mM in DMSO
Purity	Typically >98%	Not specified	98%	Not specified
Storage Conditions	-20°C, desiccated	-20°C, desiccated	-20°C	-20°C for 3 years (powder)

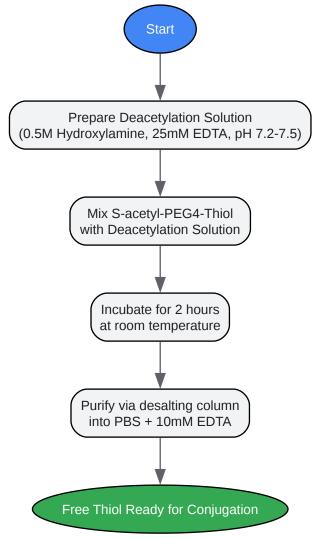
Mechanism of Action and Reaction Pathways

The utility of **S-acetyl-PEG4-Thiol** in bioconjugation is centered on a two-step process: deacetylation followed by conjugation. The first step involves the removal of the acetyl protecting group to expose the free thiol. The second step is the reaction of this thiol with a compatible functional group on a target molecule, such as a maleimide, to form a stable thioether bond.

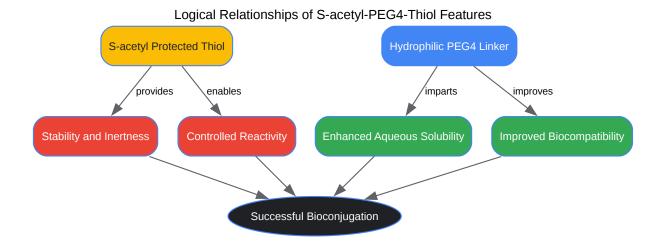




Experimental Workflow for Deacetylation







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